

# Technical Guide: Solubility Profiling of 5-Azaspiro[2.5]octane Hydrochloride[1]

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## Compound of Interest

Compound Name: 5-Azaspiro[2.5]octane  
hydrochloride

CAS No.: 1797157-33-5

Cat. No.: B1448351

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## Part 1: Executive Summary & Chemical Profile[1]

**5-Azaspiro[2.5]octane hydrochloride** (CAS: 1797157-33-5) is a rigid, spirocyclic secondary amine salt.[1] Its structure—a piperidine ring fused spiro-cyclically to a cyclopropane ring—imparts unique conformational restrictions valuable in medicinal chemistry for scaffolding.[1][2]

However, its hydrochloride salt form presents a distinct solubility dichotomy: high lattice energy often reduces solubility in lipophilic organic solvents, while the ionic nature enhances solubility in polar protic media.[1] This guide provides a solubility landscape derived from structural class analysis and standard salt behavior, alongside rigorous protocols for empirical verification.[1]

## Chemical Snapshot

| Property          | Detail                                    |
|-------------------|-------------------------------------------|
| IUPAC Name        | 5-Azaspiro[2.5]octane hydrochloride       |
| CAS Number        | 1797157-33-5                              |
| Molecular Formula | C <sub>7</sub> H <sub>14</sub> ClN        |
| Molecular Weight  | 147.65 g/mol                              |
| Structure Class   | Spirocyclic Amine Salt                    |
| pKa (Base)        | ~9.5–10.5 (Predicted for secondary amine) |
| Physical State    | White to off-white solid                  |

## Part 2: Solubility Landscape

The solubility of **5-Azaspiro[2.5]octane hydrochloride** is governed by the competition between the crystal lattice energy of the salt and the solvation energy provided by the solvent. [1] As an ionic species, it requires solvents with high dielectric constants or hydrogen-bonding capabilities to overcome the lattice forces.[1]

### Polar Protic Solvents (High Solubility)

- Water: Highly soluble (>50 mg/mL).[1] The ionic chloride and protonated amine interact strongly with water's dipole.[1]
- Methanol: Soluble.[1][3][4] Often the solvent of choice for transfers and stock solutions if water is undesirable.[1]
- Ethanol: Moderately soluble.[1] Solubility decreases significantly compared to methanol due to the longer alkyl chain reducing dielectric polarity.[1]

### Polar Aprotic Solvents (High to Moderate Solubility)

- DMSO (Dimethyl Sulfoxide): Highly soluble (>30 mg/mL).[1] Excellent for biological assays, though hygroscopicity is a risk.[1]

- DMF (Dimethylformamide): Soluble.[1][3] Useful for synthetic coupling reactions (e.g., amide bond formation).[1]

## Non-Polar & Chlorinated Solvents (Low Solubility)[1]

- Dichloromethane (DCM): Sparingly soluble to Insoluble.[1] While the free base is soluble in DCM, the HCl salt typically requires a "carrier" co-solvent like Methanol (e.g., 5-10% MeOH in DCM) to dissolve effectively.[1]
- Diethyl Ether / Tetrahydrofuran (THF): Insoluble.[1] These solvents are typically used to precipitate the hydrochloride salt from a reaction mixture.[1]
- Hexane / Toluene: Insoluble.[1] The salt is completely incompatible with these non-polar hydrocarbons.[1]

## Summary Data Table (Estimated Ranges)

Note: Values are based on structural analogs and standard amine-HCl salt behavior. Empirical verification is required for GMP applications.

| Solvent Class | Specific Solvent | Estimated Solubility (25°C) | Application Note           |
|---------------|------------------|-----------------------------|----------------------------|
| Aqueous       | Water (pH 7)     | > 50 mg/mL                  | Formulation, buffers       |
| Alcohol       | Methanol         | 20 – 50 mg/mL               | Stock solutions, LC-MS     |
| Alcohol       | Ethanol          | 5 – 20 mg/mL                | Crystallization            |
| Aprotic       | DMSO             | > 30 mg/mL                  | Bio-assays (HTS)           |
| Chlorinated   | DCM              | < 1 mg/mL                   | Extraction (requires MeOH) |
| Ether         | Diethyl Ether    | < 0.1 mg/mL                 | Precipitation/Anti-solvent |
| Hydrocarbon   | Hexane           | < 0.01 mg/mL                | Washing impurities         |

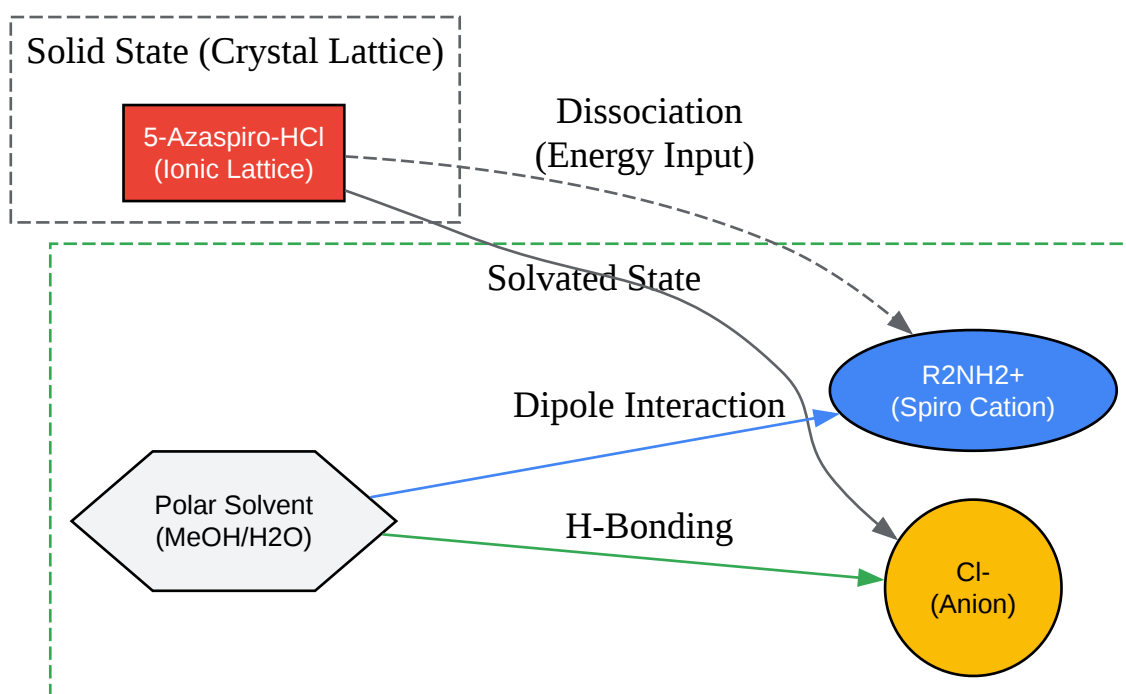
## Part 3: Mechanistic Insights & Solvation

The solubility behavior is driven by the Solvation Thermodynamics of the protonated amine ( ) and the chloride counter-ion ( ).<sup>[1]</sup>

- **Lattice Energy Barrier:** The rigid spiro[2.5]octane framework packs efficiently in the solid state.<sup>[1]</sup> The ionic bond between the ammonium center and chloride ion creates a high lattice energy barrier.<sup>[1]</sup>
- **Solvation Shell Formation:**
  - **In Water/Methanol:** The solvent molecules form a structured cage around the ions.<sup>[1]</sup> The oxygen atoms coordinate the cation, while protons (in water/MeOH) stabilize the chloride anion.<sup>[1]</sup>
  - **In DCM/Ether:** These solvents lack the H-bond donors necessary to stabilize the ion effectively, leading to poor solubility.<sup>[1]</sup>

### Visualization: Solvation Mechanism

The following diagram illustrates the interaction between the solvent and the salt ions.<sup>[1]</sup>



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Figure 1: Thermodynamic transition from solid crystal lattice to solvated ions.[1] Successful dissolution requires solvent-ion interactions to exceed lattice energy.[1]

## Part 4: Experimental Protocols

Since specific batch-to-batch variations (polymorphs, particle size) affect solubility, you must validate these values empirically.[1]

### Protocol A: Equilibrium Solubility (Shake-Flask Method)

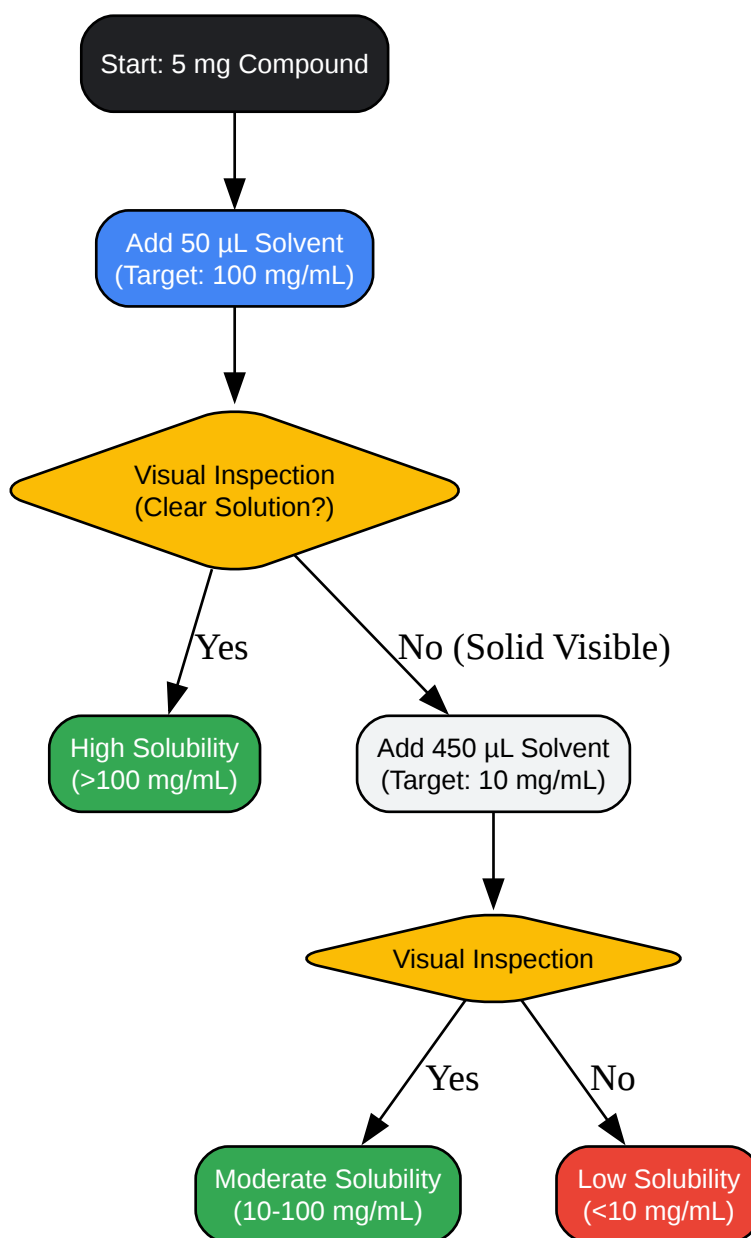
Best for: Accurate thermodynamic solubility determination.[1]

- Preparation: Weigh 10 mg of 5-Azaspiro[2.5]octane HCl into a 4 mL glass vial.
- Solvent Addition: Add 100  $\mu$ L of the target solvent (starting concentration: 100 mg/mL).[1]
- Agitation: Shake or vortex at 25°C for 24 hours.
- Assessment:

- If clear: Solubility > 100 mg/mL.[\[1\]](#)
- If solid remains:[\[1\]](#) Add solvent in 100  $\mu$ L increments, vortexing for 1 hour between additions, until clear.
- Quantification (Optional): Filter the saturated supernatant (0.22  $\mu$ m PTFE filter) and analyze via HPLC-UV (detection at 210 nm, as the spiro scaffold has weak UV absorbance) or LC-MS.

## Protocol B: Kinetic Solubility (Visual)

Best for: Rapid screening for formulation or stock prep.[\[1\]](#)



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Figure 2: Rapid visual decision tree for determining solubility range during bench work.

## Part 5: Applications in Drug Development[7]

### Salt Selection Strategy

The hydrochloride salt is chosen to improve the bioavailability of the lipophilic spiro-amine base.[1]

- Advantage:[1][5][6] Increases dissolution rate in gastric fluid (pH 1.2).[1]
- Risk:[1][7] Potential for "common ion effect" in high-chloride media (e.g., saline), which might depress solubility slightly compared to pure water.[1]

## Formulation Tips

- Stock Solutions: Prepare 10-20 mM stocks in DMSO or Methanol. Avoid storing in water for long periods to prevent potential hydrolysis or bacterial growth, although the spiro-ring is generally chemically stable.[1]
- LC-MS: Use Methanol/Water + 0.1% Formic Acid.[1] The compound ionizes well in ESI+ mode (for the free base).[1]

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